

A Comprehensive Technical Guide to the Safety and Handling of Tris(dimethylamino)arsine

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Compound of Interest

Compound Name: *Tris(dimethylamino)arsine*

Cat. No.: *B1606909*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Tris(dimethylamino)arsine**, covering its chemical and physical properties, associated hazards, and detailed protocols for safe handling and use in a laboratory setting. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound responsibly and effectively.

Compound Identification and Properties

Tris(dimethylamino)arsine, also known as hexamethylarsenous triamide, is an organoarsenic compound with the chemical formula $C_6H_{18}AsN_3$.^{[1][2]} It is primarily used as a chemical intermediate, particularly as a precursor in the production of semiconductors and electronic materials through processes like chemical vapor deposition (CVD).^[1]

Table 1: Physical and Chemical Properties of **Tris(dimethylamino)arsine**

Property	Value	Reference
CAS Number	6596-96-9	[3]
Molecular Formula	C ₆ H ₁₈ AsN ₃	[1][3]
Molecular Weight	207.15 g/mol	[3]
Appearance	Colorless liquid	[4]
Melting Point	-53 °C	[2]
Boiling Point	55 °C at 10 mmHg	[2]
Density	1.124 g/cm ³	[2]
Flash Point	56.5 °C	[2]
Vapor Pressure	0.722 mmHg at 25°C	
Refractive Index	1.4848 (at 20°C)	
Sensitivity	Air and moisture sensitive	[2]

Hazard Identification and Toxicology

Tris(dimethylamino)arsine is a flammable, highly toxic, and corrosive compound. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled. It causes severe skin and eye irritation and may cause respiratory irritation.[1][2] Upon contact with water or moisture, it decomposes to form arsenic oxides (arsenic acids) and dimethylamine.[2] Arsenic acids are recognized human carcinogens.[2]

Table 2: Toxicological Data for **Tris(dimethylamino)arsine**

Metric	Value	Species	Route	Reference
LD50	48 mg/kg	Rat	Oral	[2]
LD50	15 mg/kg	Mouse	Subcutaneous	[5]
TDL ₀	15 mg/kg/10D-I	Mouse	Subcutaneous	[5]

Symptoms of Exposure:

- Acute: Ingestion can lead to severe irritation of the stomach and intestines, nausea, vomiting, and diarrhea. In severe cases, it can result in shock, coma, and death.^[2] Skin and eye contact causes serious irritation.^[2] Inhalation may lead to respiratory irritation.^[2]
- Chronic: Chronic arsenic poisoning can cause digestive system disturbances, including loss of appetite, cramps, and nausea.^[2]

Safety and Handling Protocols

Due to its reactivity with air and moisture, **Tris(dimethylamino)arsine** must be handled with stringent safety precautions under an inert atmosphere.

Engineering Controls

- Glove Box: The preferred method for handling **Tris(dimethylamino)arsine** is within a glove box under an inert atmosphere (e.g., argon or nitrogen).
- Fume Hood: If a glove box is not available, all manipulations must be performed in a well-ventilated fume hood.
- Inert Gas Manifold (Schlenk Line): A dual-bank vacuum/inert gas manifold is essential for performing reactions and transfers outside of a glove box.

Personal Protective Equipment (PPE)

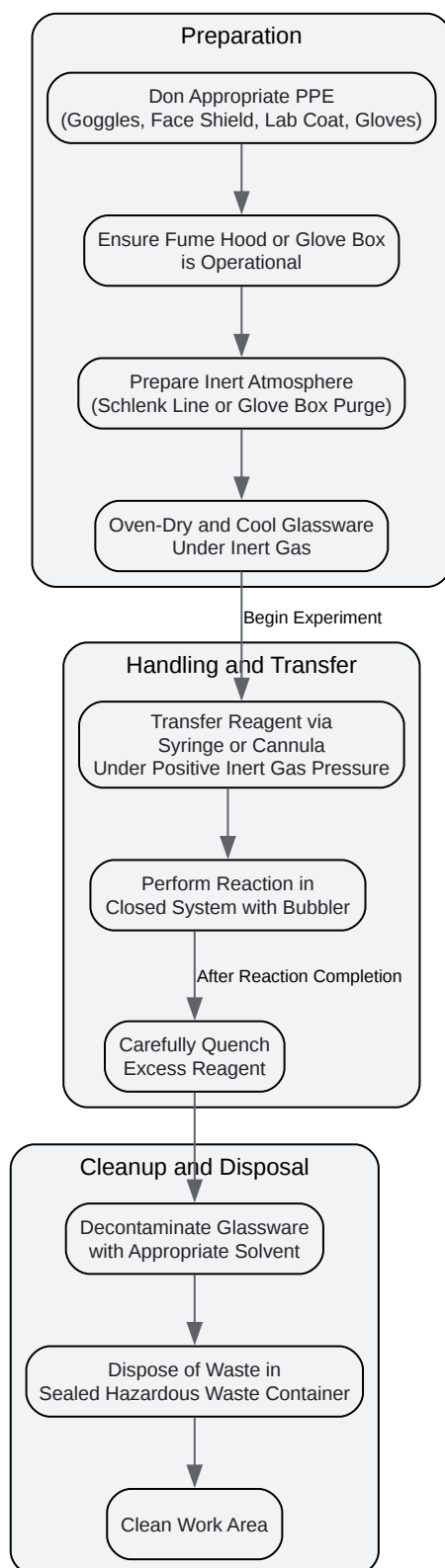
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: A flame-resistant lab coat, worn over clothing made of natural fibers (e.g., cotton), is required.
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile or neoprene). It is advisable to wear two pairs of gloves.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified respirator with an appropriate cartridge for organic vapors and amines should be used.^[2]

Storage and Incompatibilities

- Store in a cool, dry, well-ventilated area, away from heat, sparks, and open flames.[1]
- The compound must be stored under an inert gas in a tightly sealed container.
- Incompatible Materials: Water, moisture, acids, alcohols, and oxidizing agents.[6]

Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. Use a non-sparking tool to collect the absorbed material into a suitable container for disposal. Do not use water to clean up spills.
- Waste Disposal: Dispose of **Tris(dimethylamino)arsine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.



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Caption: Logical workflow for the safe handling of **Tris(dimethylamino)arsine**.

Toxicological and Biological Effects

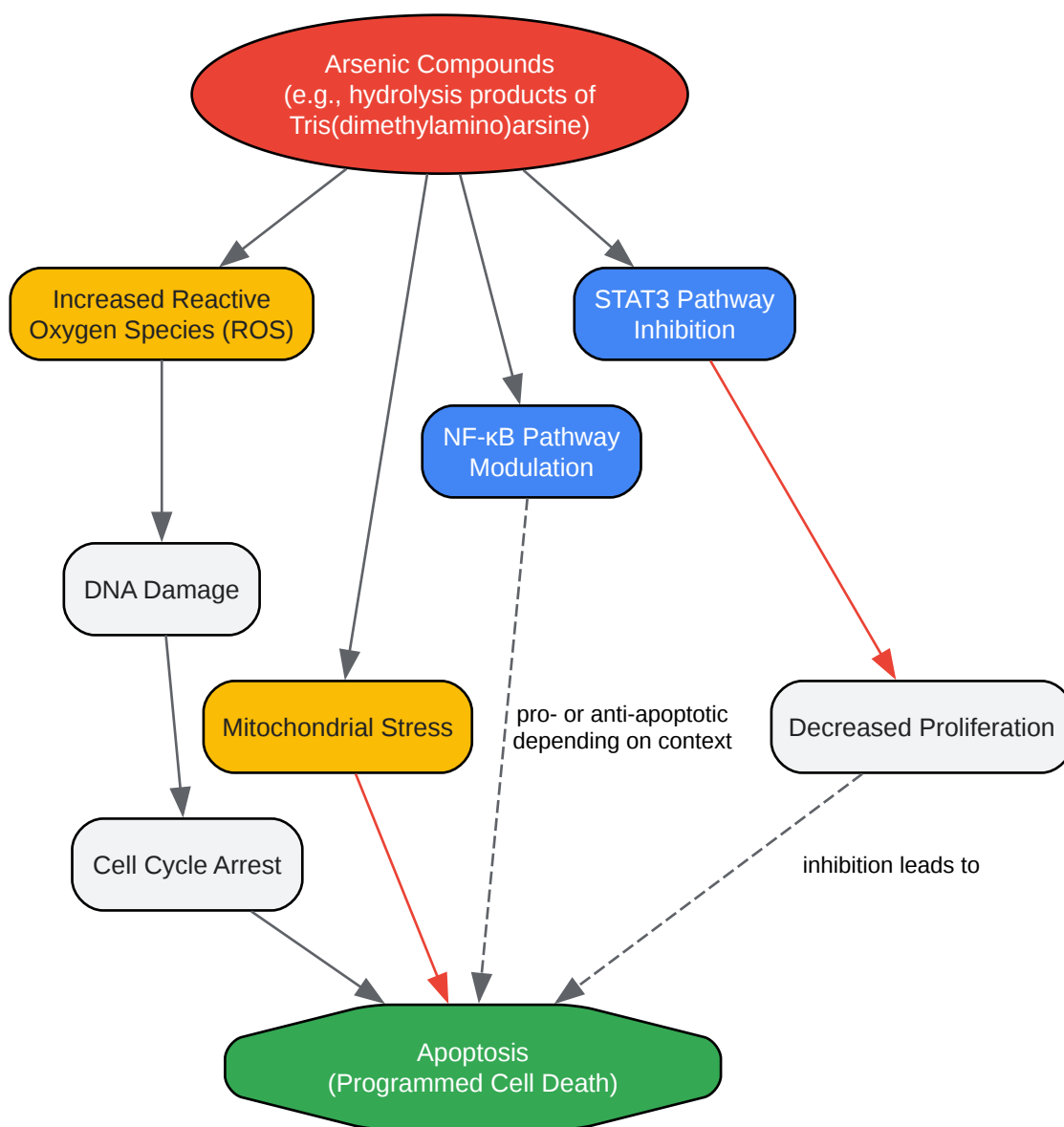
While specific in-vitro cytotoxicity and detailed mechanistic studies on **Tris(dimethylamino)arsine** are limited in publicly available literature, the biological effects of arsenic compounds are well-documented. **Tris(dimethylamino)arsine** is expected to hydrolyze into arsenic oxides and dimethylamine, and its toxicity profile is likely dominated by the resulting arsenic species.

General Mechanism of Arsenic Compound Cytotoxicity

Arsenic compounds exert their toxic effects through multiple mechanisms, primarily by inducing oxidative stress and apoptosis (programmed cell death). Trivalent arsenic species, which would be formed from the hydrolysis of **Tris(dimethylamino)arsine**, are known to have high affinity for thiol groups in proteins and can disrupt the function of numerous enzymes and signaling molecules.

Key signaling pathways affected by arsenic compounds include:

- **Generation of Reactive Oxygen Species (ROS):** Arsenic metabolism can lead to the production of ROS, which damages cellular components like DNA, lipids, and proteins.
- **NF-κB Pathway:** Arsenic can have dual effects on the NF-κB signaling pathway, which is crucial for inflammation, immunity, and cell survival. Depending on the dose and duration of exposure, arsenic can either activate or suppress this pathway.^[7]
- **STAT3 Pathway:** The STAT3 signaling pathway, involved in cell proliferation and survival, is another target of arsenic compounds. Inhibition of this pathway is one of the mechanisms by which arsenic trioxide induces differentiation of cancer stem cells.^[1]



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Caption: Generalized signaling pathways affected by arsenic compounds.

Comparative Cytotoxicity of Organoarsenic Compounds

Although specific IC₅₀ values for **Tris(dimethylamino)arsine** are not readily available, the following table provides data for other organoarsenic compounds, offering a point of reference for their cytotoxic potential in cancer cell lines.

Table 3: Comparative 24-hour IC₅₀ Values of Various Arsenic Compounds

Compound	Chemical Formula	IC ₅₀ in A549 cells (μM)	IC ₅₀ in T24 cells (μM)
Phenylarsine oxide (PAO)	C ₆ H ₅ AsO	0.2	0.3
Monomethylarsonous acid (MMA ^{III})	CH ₃ As(OH) ₂	1.5	2.0
Dimethylarsinous acid (DMA ^{III})	(CH ₃) ₂ AsOH	2.5	3.0
Arsenite (As ^{III})	AsO ₃ ³⁻	5.0	7.0
Dimethylarsinic acid (DMA ^V)	(CH ₃) ₂ AsO(OH)	>100	>100
Monomethylarsonic acid (MMA ^V)	CH ₃ AsO(OH) ₂	>100	>100
Arsenate (As ^V)	AsO ₄ ³⁻	>100	>100
Data sourced from a comparative cytotoxicity study. A549: human lung adenocarcinoma; T24: human bladder cancer.			

Experimental Protocols

The following are generalized protocols that can be adapted for working with **Tris(dimethylamino)arsine** in a research setting.

General Protocol for Handling Air- and Moisture-Sensitive Reagents

- Preparation: Ensure all glassware is oven-dried for at least 4 hours at 125°C and assembled while hot, then allowed to cool under a stream of inert gas (argon or nitrogen).[\[8\]](#)[\[9\]](#)

- Inert Atmosphere: The reaction setup should be connected to a Schlenk line, maintaining a slight positive pressure of inert gas, vented through a mineral oil bubbler.[10]
- Reagent Transfer:
 - For small volumes (<50 mL), use a gas-tight syringe that has been dried and purged with inert gas.
 - Puncture the septum on the reagent bottle with the syringe needle and then with a second needle connected to the inert gas supply to equalize pressure.
 - Withdraw the desired volume of liquid.
 - Transfer the liquid to the reaction vessel by puncturing its septum.
- Reaction: Maintain the inert atmosphere throughout the reaction.
- Cleanup: After the reaction, quench any unreacted reagent carefully (e.g., by slow addition to a suitable solvent like isopropanol). Clean all equipment immediately to prevent residues from reacting with air.[8]

General Protocol for In-Vitro Cytotoxicity Screening (MTT Assay)

This protocol describes a general method to assess the cytotoxicity of a compound and can be adapted for **Tris(dimethylamino)arsine**, provided that all handling and solution preparations are performed under an inert atmosphere until the compound is sufficiently diluted in the aqueous cell culture medium.

- Cell Seeding: Plate cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- Compound Preparation: Under an inert atmosphere, prepare a stock solution of **Tris(dimethylamino)arsine** in an appropriate anhydrous solvent (e.g., DMSO). Create serial dilutions of this stock solution.

- **Cell Treatment:** Further dilute the compound solutions in cell culture medium to the final desired concentrations and add them to the wells containing the cells. Include a vehicle control (medium with solvent only). Incubate for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After incubation, add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 3-4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance of each well using a microplate reader at the appropriate wavelength (e.g., 570 nm).
- **Analysis:** Calculate cell viability as a percentage of the vehicle control and determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

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References

- 1. researchgate.net [researchgate.net]
- 2. gelest.com [gelest.com]
- 3. strem.com [strem.com]
- 4. Tris(dimethylamino)arsine, 99% | CymitQuimica [cymitquimica.com]
- 5. tris(dimethylamino)arsine | CAS#:6596-96-9 | Chemsrce [chemsrc.com]
- 6. gelest.com [gelest.com]
- 7. Divergent Effects of Arsenic on NF-κB Signaling in Different Cells or Tissues: A Systematic Review and Meta-Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. web.mit.edu [web.mit.edu]
- 9. ccc.chem.pitt.edu [ccc.chem.pitt.edu]

- 10. ehs.umich.edu [ehs.umich.edu]
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